Technical Guide: In Vitro Anticancer Profiling of Sangivamycin Monohydrate

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Compound of Interest	
Compound Name:	*Sangivamycin monohydrate*
CAS No.:	*129601-63-4*
Cat. No.:	*B12056609*

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Compound Architecture & Handling

Sangivamycin monohydrate is a pyrrolopyrimidine nucleoside antibiotic originally isolated from Streptomyces species. Structurally analogous to adenosine, it functions as a potent nucleotide antimetabolite and kinase inhibitor.

Physicochemical Profile[1][2][3][4][5]

- IUPAC Name: 4-amino-7-(β-D-ribofuranosyl)pyrrolo[2,3-d]pyrimidine-5-carboxamide monohydrate
- CAS Number: 129601-63-4 (monohydrate) / 18417-89-5 (anhydrous)
- Molecular Weight: 327.3 g/mol (monohydrate)
- Solubility:
  - Water: Poor (< 1 mg/mL).
  - DMSO: Soluble (up to ~10-20 mg/mL with warming).

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- Ethanol: Slightly soluble.[1]

Preparation & Stability (Critical Protocol)

To ensure experimental reproducibility, follow this reconstitution protocol. Inconsistent solubility is a common source of error in IC50 determination.

- Stock Solution (10 mM): Weigh the monohydrate powder precisely. Dissolve in high-grade anhydrous DMSO. Vortex vigorously. If precipitation persists, warm to 37°C for 5 minutes.
- Storage: Aliquot into single-use vials to avoid freeze-thaw cycles. Store at -20°C (stable for >2 years).
- Working Solution: Dilute the DMSO stock into pre-warmed culture medium immediately prior to use. Ensure the final DMSO concentration remains <0.1% to prevent solvent toxicity.

Mechanistic Pharmacology

Sangivamycin exerts its cytotoxicity through a dual-mechanism targeting specific kinase signaling and cell division machinery. Unlike broad-spectrum antimetabolites, it displays selectivity for specific signaling nodes.

A. Protein Kinase C (PKC) Inhibition

Sangivamycin is a competitive inhibitor of PKC with respect to ATP (Ki ≈ 10–15 μM).[2] It does not compete with the lipid cofactors (phosphatidylserine/diacylglycerol).[2]

- Downstream Effect: Inhibition of PKC prevents the phosphorylation of survival substrates (e.g., NF-κB pathway components), sensitizing cells to apoptosis.
- Resistant Phenotypes: In multidrug-resistant cells (e.g., MCF-7/ADR), Sangivamycin paradoxically activates the JNK pathway via PKCδ, triggering mitochondrial apoptosis independent of p53 status.

B. Haspin Kinase Inhibition (Mitotic Arrest)

Recent crystallographic studies identify Sangivamycin as a potent inhibitor of Haspin (GSG2), a serine/threonine kinase that phosphorylates Histone H3 at Threonine 3 (H3T3ph).

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- Mechanism: Inhibition of Haspin prevents the recruitment of the Chromosomal Passenger Complex (CPC) to centromeres.
- Result: Failure of chromosome alignment during metaphase, leading to prolonged G2/M arrest and subsequent mitotic catastrophe.

In Vitro Efficacy Landscape

The following table summarizes the cytotoxic potency of Sangivamycin across distinct histological subtypes. Note the variance between drug-sensitive and drug-resistant lines.[3]

Cell Line	Tissue Origin	IC50 / Effective Dose	Phenotypic Outcome	Mechanism Cited
MCF-7	Breast Ca. (Sensitive)	0.5 – 1.0 µM	Cytostasis (G1 Arrest)	PKC Inhibition
MCF-7/ADR	Breast Ca. (Resistant)	~0.3 µM	Apoptosis (G2/M Arrest)	PKCδ / JNK Activation
PANC-1	Pancreatic	< 1.0 µM	Apoptosis	Haspin / Mitotic Failure
U87-MG	Glioblastoma	~0.5 µM	Reduced Migration	Multi-kinase Inhibition
Vero E6	Kidney (Normal Control)	> 10 µM	High Viability	Selectivity Window

Data synthesized from NCI screens and peer-reviewed literature [1, 2, 3].

Technical Protocols

These protocols are designed to be self-validating. The inclusion of specific controls (e.g., SP600125) allows the researcher to confirm the mechanism of action during the assay.

Protocol A: Cytotoxicity & IC50 Determination

Objective: Determine the dose-response curve.

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- Seeding: Plate cells (3,000–5,000 cells/well) in 96-well plates. Allow attachment for 24h.
- Treatment: Prepare serial dilutions of Sangivamycin (0.01 µM to 10 µM). Include a Vehicle Control (0.1% DMSO) and a Positive Control (e.g., Doxorubicin).
- Incubation: Incubate for 48h or 72h at 37°C, 5% CO2.
- Readout: Add CCK-8 or MTT reagent. Incubate 2–4h. Measure absorbance at 450 nm (CCK-8) or 570 nm (MTT).
- Analysis: Fit data to a non-linear regression model (log(inhibitor) vs. response) to calculate IC50.

Protocol B: Mechanistic Validation (Apoptosis Rescue)

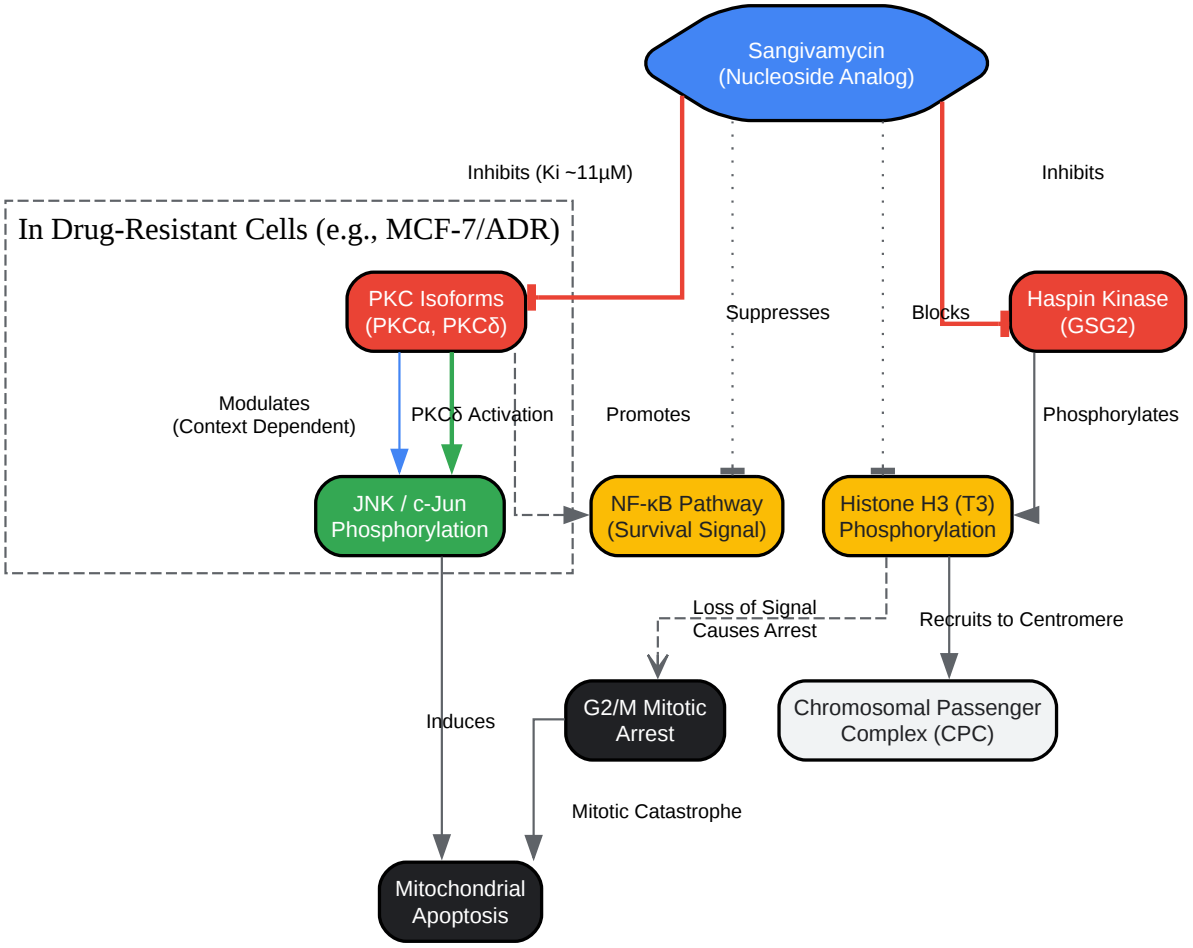
Objective: Confirm JNK-dependent apoptosis in resistant cells.

- Pre-treatment: Pre-incubate cells with SP600125 (JNK inhibitor, 10 µM) or Rottlerin (PKCδ inhibitor, 5 µM) for 1 hour.
- Challenge: Co-treat with Sangivamycin (IC50 concentration) for 24h.
- Assay: Stain with Annexin V-FITC / Propidium Iodide (PI).
- Flow Cytometry:
  - Sangivamycin Only: High Annexin V+ population.
  - Sangivamycin + SP600125: Significant reduction in Annexin V+ population (validates JNK dependency).

Pathway Visualization

The following diagram illustrates the bifurcation of Sangivamycin's signaling effects, distinguishing between its action on PKC (cytosolic) and Haspin (nuclear/mitotic).

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Figure 1: Dual-mechanism of **Sangivamycin monohydrate** inducing apoptosis via PKC modulation and Haspin-mediated mitotic arrest.

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